

Personal protective equipment for handling Cytosine-d2

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Compound of Interest

Compound Name: Cytosine-d2

Cat. No.: B10827506

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Essential Safety and Handling Guide for Cytosine-d2

This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **Cytosine-d2**. Adherence to these procedures is critical for ensuring personnel safety and maintaining the integrity of the compound. **Cytosine-d2** is a stable, non-radioactive isotopic analog of cytosine, intended for use as an internal standard in quantitative analysis by Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][2]} While deuterated compounds are generally considered safe for laboratory use, the handling of **Cytosine-d2** should align with the safety protocols for its non-deuterated counterpart, cytosine, which is classified as an irritant.^{[2][3][4]}

Chemical and Physical Properties

A summary of the key quantitative data for **Cytosine-d2** is presented below.

Property	Value	Reference
CAS Number	106391-24-6	[1][5]
Molecular Formula	C ₄ H ₃ D ₂ N ₃ O	[1]
Formula Weight	113.1 g/mol	[1]
Appearance	Solid	[1]
Purity	≥99% deuterated forms (d ₁ -d ₂)	[1]
Melting Point	>300°C (572°F)	[6]
Solubility	50 mg/mL in 0.5M HCl	[1]
Storage Temperature	Recommended: 15–25°C (Short-term)	[7]
4°C (Refrigerated)	[8]	
-20°C (Long-term)	[8]	

Hazard Identification and Immediate Safety Measures

Based on the safety data for cytosine, **Cytosine-d2** should be handled as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.[3][4]

Hazard Statement	Classification	Precautionary Statement	Reference
H315: Causes skin irritation	Skin Irritation (Category 2)	P264: Wash skin thoroughly after handling. P280: Wear protective gloves.	[3] [9]
H319: Causes serious eye irritation	Eye Irritation (Category 2)	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.	[3] [9]
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3)	P261: Avoid breathing dust. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[3] [9]

Emergency First Aid Procedures

Exposure Route	First Aid Measure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.	[3][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.	[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against chemical exposure. The required level of PPE depends on the specific handling procedure.

Procedure	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection	Reference
Weighing/Handling Solid	Safety goggles	Nitrile gloves (double-gloving recommended)	Lab coat	Use in a fume hood or ventilated enclosure. If not possible, a P95/P1 dust respirator is required.	[3] [10] [11]
Preparing Solutions	Safety goggles or a face shield worn over safety glasses	Nitrile gloves	Lab coat	Work in a well-ventilated area or fume hood.	[10] [12]
General Experimental Use	Safety glasses with side shields	Nitrile gloves	Lab coat	Not generally required if handling solutions in a well-ventilated area.	[3] [12]
Cleaning Spills	Chemical safety goggles and face shield	Heavy-duty nitrile or neoprene gloves (double-gloving)	Impermeable, disposable gown over a lab coat	P95/P1 dust respirator (for solids) or appropriate cartridge respirator for vapors.	[3] [6] [11]

Operational Plans: Handling and Storage Protocols

Proper handling and storage are crucial to maintain the isotopic purity and stability of **Cytosine-d2**.

Storage Protocol

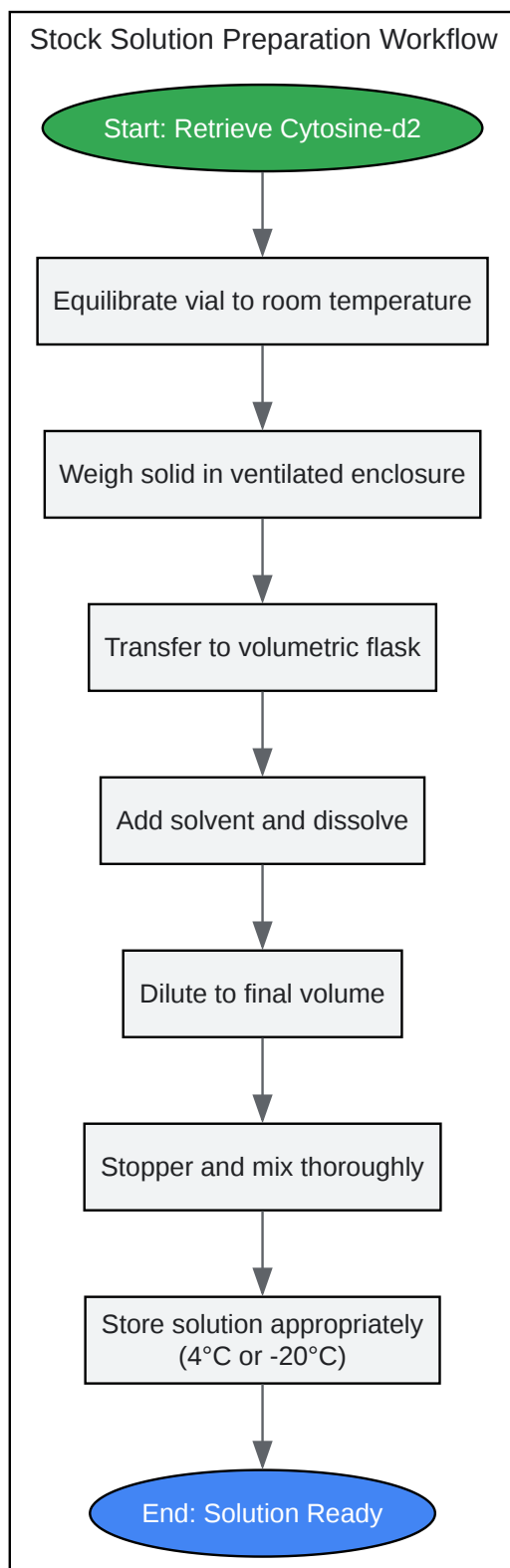
- Short-Term Storage: Store the solid compound in its original, tightly sealed container at room temperature (15–25 °C) in a dry, well-ventilated place.[\[7\]](#)
- Long-Term Storage: For extended stability, store at -20°C.[\[8\]](#)
- Protection: Protect the compound from light by using amber vials or storing it in the dark.[\[8\]](#)
- Inert Atmosphere: For maximum stability and to prevent oxidation, consider storing and handling the compound under an inert atmosphere like nitrogen or argon.[\[8\]](#)

Experimental Protocol: Preparation of Stock and Working Solutions

This protocol outlines the steps for accurately preparing solutions of **Cytosine-d2**. Methanol is a common solvent, but acidic or basic solutions should be avoided to prevent deuterium-hydrogen exchange.[\[8\]](#)

- Equilibration: Allow the vial containing solid **Cytosine-d2** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.[\[8\]](#)
- Weighing: Using a calibrated analytical balance, accurately weigh the desired amount of the solid. Perform this step in a fume hood or ventilated enclosure to avoid inhaling dust.
- Transfer: Quantitatively transfer the weighed solid to a Class A volumetric flask of the appropriate volume.
- Dissolution: Add a small amount of the chosen solvent (e.g., methanol) to the flask to dissolve the solid completely.
- Dilution: Once fully dissolved, carefully add the solvent to the calibration mark on the volumetric flask.

- Mixing: Stopper the flask and mix the solution thoroughly by inverting it multiple times to ensure homogeneity.[8]
- Storage: Store the prepared solution at 4°C for short-term use or -20°C for long-term storage in a tightly sealed, amber vial.[8]



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Workflow for preparing **Cytosine-d2** stock solutions.

Disposal Plan

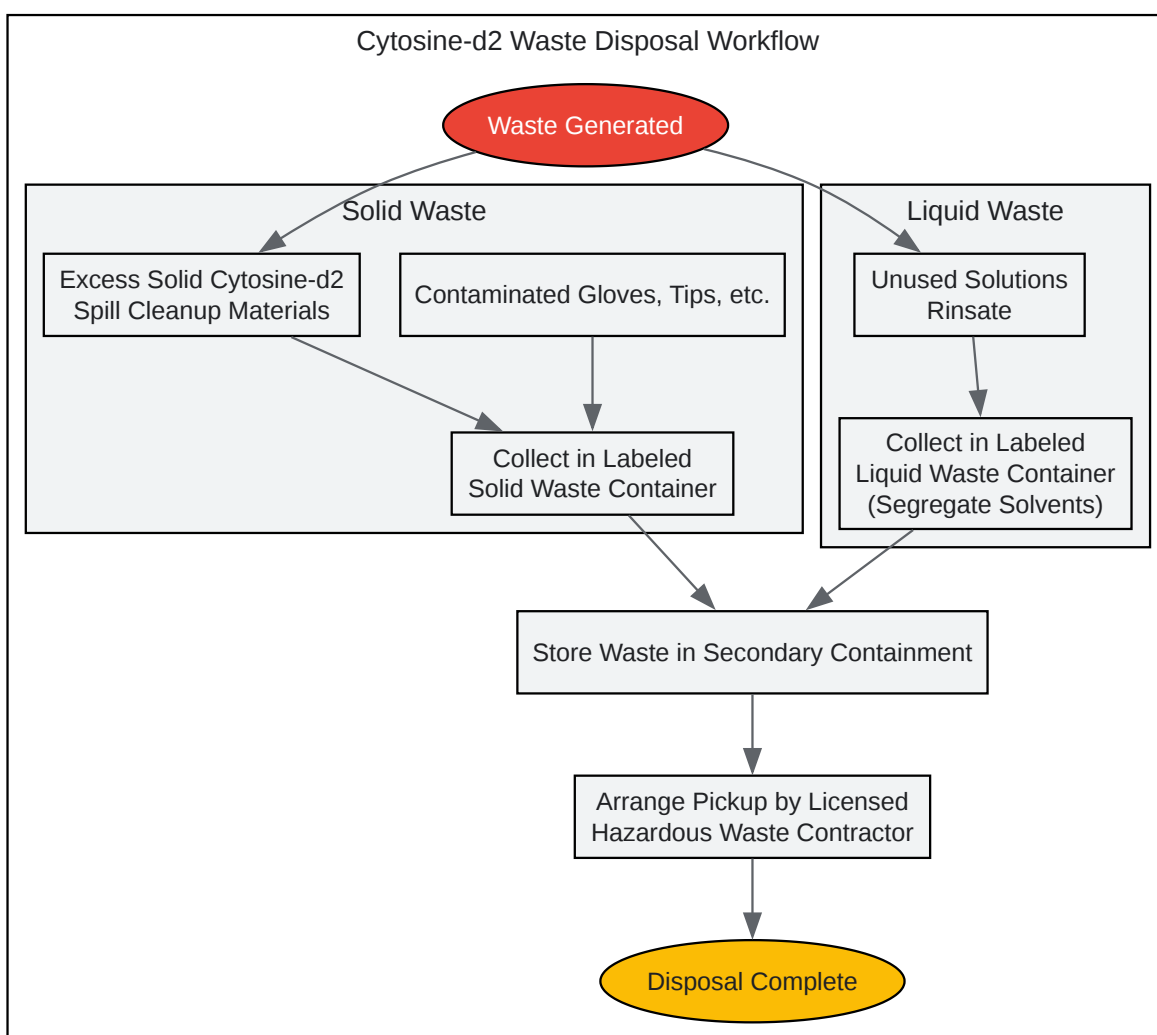
All waste containing **Cytosine-d2** must be treated as hazardous chemical waste and disposed of through a licensed disposal company.^{[3][9]} Do not dispose of this chemical in the regular trash or down the drain.^{[3][13]}

Waste Segregation and Disposal Procedures

- Solid Waste:
 - Collect un-used solid **Cytosine-d2** and any materials used for spill cleanup (e.g., absorbent pads) in a dedicated, clearly labeled hazardous waste container.^{[3][7]}
 - The container must be made of a compatible material, be puncture-resistant, and have a tightly fitting lid.^{[14][15]}
- Liquid Waste:
 - Collect all solutions containing **Cytosine-d2** in a dedicated liquid hazardous waste container.
 - Segregate halogenated and non-halogenated solvent waste streams.^[14]
 - Ensure the container is compatible with the solvent used (e.g., do not store acidic solutions in metal containers).^[14]
 - Do not fill containers beyond 90% capacity to allow for expansion.^[15]
- Contaminated PPE and Consumables:
 - All disposable items that have come into contact with **Cytosine-d2** (e.g., gloves, pipette tips, bench paper) are considered contaminated waste.^[11]
 - Dispose of these items in a clearly labeled, sealed bag or container designated for solid chemical waste.^[11]

Labeling and Storage of Waste

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**Cytosine-d2**"), the solvent(s), and the approximate concentration.[14]
- Keep waste containers closed at all times except when adding waste.[15]
- Store waste containers in a designated, well-ventilated secondary containment area away from incompatible materials.



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Logical workflow for the segregation and disposal of waste.

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